

# Technical Guide: 1-Boc-4-Formyl-4-methylpiperidine

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## Compound of Interest

Compound Name: 1-Boc-4-Formyl-4-methylpiperidine

Cat. No.: B070092

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CAS Number: 189442-92-0

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on **1-Boc-4-Formyl-4-methylpiperidine**, a heterocyclic compound of interest in synthetic and medicinal chemistry. Due to the limited availability of in-depth experimental data in publicly accessible resources, this document focuses on the fundamental properties and synthetic context of this molecule and related structures.

## Core Compound Properties

**1-Boc-4-Formyl-4-methylpiperidine**, with the CAS number 189442-92-0, is a derivative of piperidine featuring a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom, and both a formyl and a methyl group at the 4-position. The presence of the Boc group enhances its utility in multi-step organic syntheses by protecting the piperidine nitrogen from unwanted reactions, while the aldehyde functionality serves as a versatile handle for further chemical modifications.

A summary of its key physicochemical properties is presented in the table below.

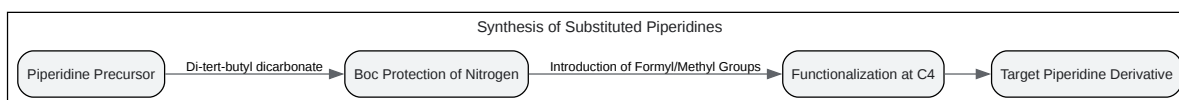
Property	Value	Source
CAS Number	189442-92-0	[1]
Molecular Formula	C <sub>12</sub> H <sub>21</sub> NO <sub>3</sub>	[1]
Molecular Weight	227.3 g/mol	[1]
Topological Polar Surface Area	46.6 Å <sup>2</sup>	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	3	[1]

## Synthesis and Experimental Context

Detailed, peer-reviewed experimental protocols for the direct synthesis of **1-Boc-4-Formyl-4-methylpiperidine** are not readily available in the surveyed literature. However, the synthesis of structurally related compounds, such as N-Boc-4-formylpiperidine and other substituted piperidines, provides a foundational understanding of the potential synthetic strategies.

A general conceptual workflow for the synthesis of such compounds often involves the protection of the piperidine nitrogen, followed by the introduction or modification of substituents at the 4-position.

## Conceptual Synthetic Workflow



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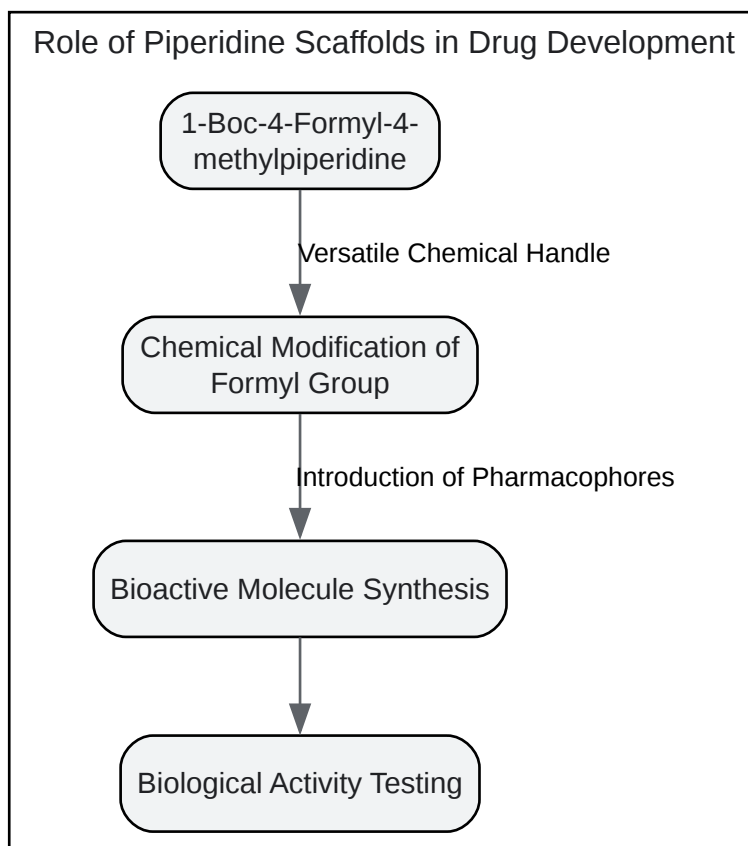
Caption: Conceptual workflow for substituted piperidine synthesis.

## Applications in Drug Discovery and Medicinal Chemistry

Piperidine derivatives are crucial scaffolds in modern drug discovery due to their presence in numerous biologically active molecules. The structural rigidity and the ability to present substituents in defined spatial orientations make them attractive building blocks for targeting a wide range of biological targets. While specific applications for **1-Boc-4-Formyl-4-methylpiperidine** are not extensively documented, related compounds are key intermediates in the synthesis of various therapeutic agents.

The aldehyde group on the piperidine ring is a versatile functional group that can participate in a variety of chemical transformations, including reductive amination, Wittig reactions, and aldol condensations, allowing for the construction of more complex molecular architectures.

### General Role in Medicinal Chemistry



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Caption: Role of functionalized piperidines in drug discovery.

## Spectral Data and Characterization

Comprehensive, experimentally-derived spectral data (NMR, IR, Mass Spectrometry) for **1-Boc-4-Formyl-4-methylpiperidine** is not available in the public domain at the time of this report. For definitive structural confirmation and purity assessment, researchers would need to acquire this data upon synthesis or acquisition of the compound.

## Conclusion

**1-Boc-4-Formyl-4-methylpiperidine** represents a potentially valuable, yet under-documented, building block for organic synthesis and drug discovery. Its structural features suggest utility in the construction of complex, biologically active molecules. However, a significant gap exists in the publicly available, detailed experimental procedures and characterization data for this specific compound. Further research and publication in this area would be beneficial to the scientific community.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
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